

Calculating the final concentration of Tyrphostin AG1433 in media

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Compound of Interest

Compound Name: Tyrphostin AG1433

Cat. No.: B1665623

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Application Notes and Protocols: Tyrphostin AG1433

For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for the preparation and use of **Tyrphostin AG1433**, a potent inhibitor of Platelet-Derived Growth Factor Receptor β (PDGFR β) and Vascular Endothelial Growth Factor Receptor 2 (VEGFR-2) kinases.

Introduction

Tyrphostin AG1433 is a selective tyrosine kinase inhibitor that plays a crucial role in blocking angiogenesis and cell proliferation. It specifically targets PDGFR β and VEGFR-2, key receptors implicated in various signaling pathways that drive tumor growth and blood vessel formation.^[1]^[2]^[3] This document offers a comprehensive guide for utilizing **Tyrphostin AG1433** in in vitro studies, complete with detailed protocols for preparing stock solutions and determining final concentrations in cell culture media.

Quantitative Data Summary

The following tables provide a summary of the key quantitative data for **Tyrphostin AG1433**.

Table 1: Properties of **Tyrphostin AG1433**

Property	Value	Reference
Synonyms	SU1433, AG1433	[1][2]
Molecular Weight	266.29 g/mol	[2]
IC50 (PDGFR β)	5.0 μ M	[1][2][3]
IC50 (VEGFR-2/KDR)	9.3 μ M	[1][2][3]
Solubility	Soluble in DMSO	[3]

Table 2: Recommended Storage Conditions

Form	Storage Temperature	Duration
Powder	-20°C	Up to 3 years
Stock Solution (in DMSO)	-20°C	Up to 1 month
Stock Solution (in DMSO)	-80°C	Up to 6 months

Table 3: Example Working Concentrations for Glioblastoma (GB8B) Cells

Concentration Range	Incubation Time	Effect	Reference
0.1 - 100 μ M	72 hours	Induces moderate, concentration-dependent cytotoxicity	[1][4]

Experimental Protocols

Preparation of Tyrphostin AG1433 Stock Solution

This protocol describes the preparation of a 10 mM stock solution of **Tyrphostin AG1433** in Dimethyl Sulfoxide (DMSO).

Materials:

- **Tyrphostin AG1433** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes
- Vortex mixer
- Calibrated pipettes

Procedure:

- Calculate the required mass: To prepare a 10 mM stock solution, use the following formula:
$$\text{Mass (mg)} = 10 \text{ mM} \times 0.26629 \text{ g/mol} \times \text{Volume (L)}$$
For example, to prepare 1 mL (0.001 L) of a 10 mM stock solution, you will need 2.66 mg of **Tyrphostin AG1433**.
- Weigh the powder: Carefully weigh the calculated amount of **Tyrphostin AG1433** powder in a sterile microcentrifuge tube.
- Add DMSO: Add the appropriate volume of anhydrous DMSO to the microcentrifuge tube.
- Dissolve the powder: Vortex the tube until the **Tyrphostin AG1433** is completely dissolved. Gentle warming to 37°C and sonication can aid in dissolution if necessary.
- Aliquot and store: Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes to avoid repeated freeze-thaw cycles. Store the aliquots at -20°C for short-term storage or -80°C for long-term storage.

Calculation and Preparation of Final Concentration in Media

This protocol outlines the steps to dilute the **Tyrphostin AG1433** stock solution to the desired final concentration in cell culture media.

Materials:

- 10 mM **Tyrphostin AG1433** stock solution in DMSO

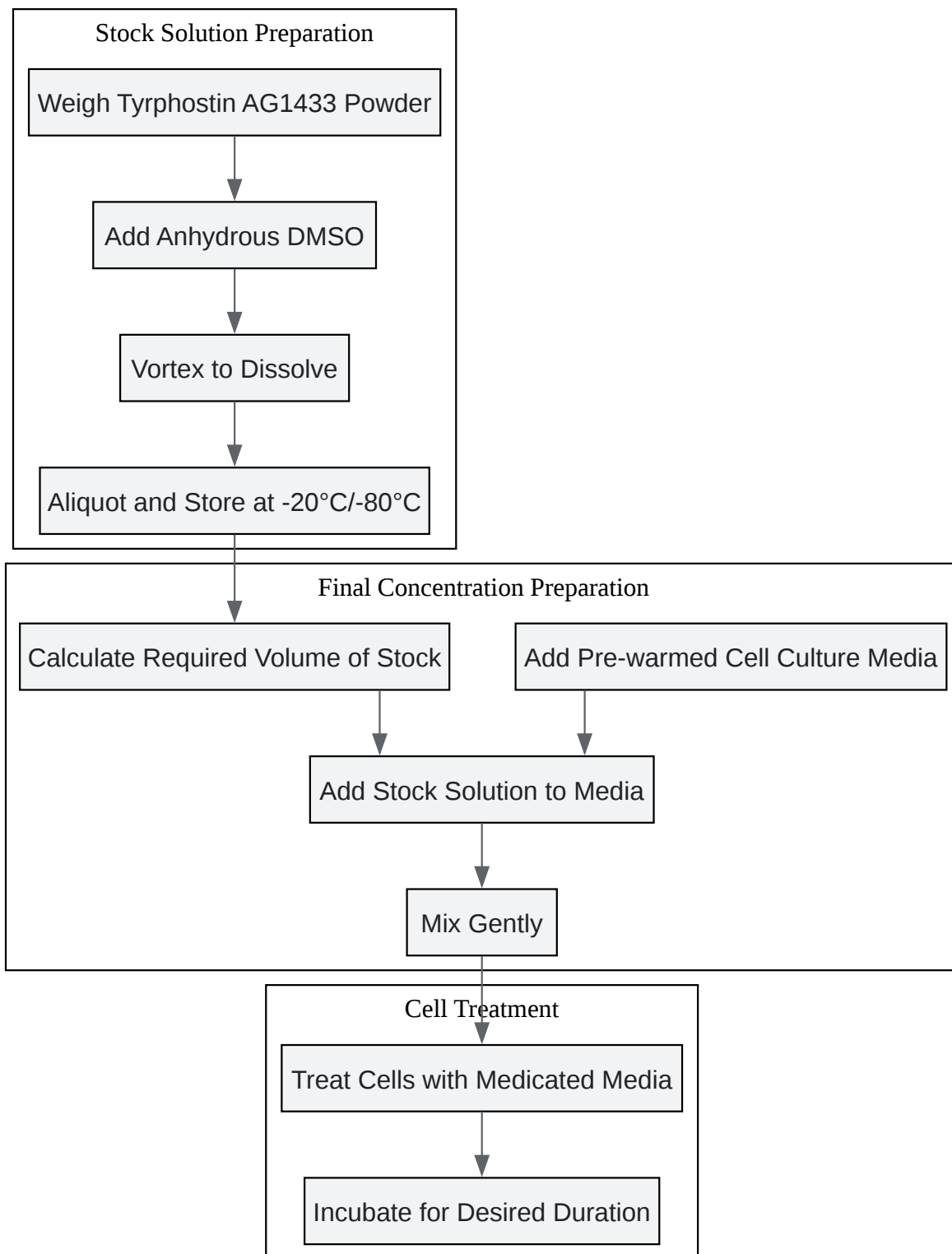
- Pre-warmed complete cell culture media
- Sterile conical tubes or culture plates
- Calibrated pipettes

Procedure:

- Determine the final concentration: Based on literature or preliminary experiments, decide on the final concentration of **Tyrphostin AG1433** to be used in your assay. For example, a starting concentration of 10 μ M is often used.
- Calculate the required volume of stock solution: Use the following formula ($C_1V_1 = C_2V_2$):
(Concentration of stock) * (Volume of stock) = (Final concentration) * (Final volume of media)
For example, to prepare 10 mL of media with a final concentration of 10 μ M from a 10 mM stock solution: $(10,000 \mu\text{M}) * V_1 = (10 \mu\text{M}) * (10 \text{ mL})$
 $V_1 = (10 \mu\text{M} * 10 \text{ mL}) / 10,000 \mu\text{M} = 0.01 \text{ mL} = 10 \mu\text{L}$
- Prepare the final solution: a. Add the desired final volume of pre-warmed complete cell culture media to a sterile conical tube or directly to the wells of a culture plate. b. Add the calculated volume of the 10 mM **Tyrphostin AG1433** stock solution to the media. c. Gently mix by pipetting up and down or by swirling the plate.
- Control Group: Prepare a vehicle control by adding the same volume of DMSO (without **Tyrphostin AG1433**) to an equivalent volume of cell culture media. This is crucial to account for any potential effects of the solvent on the cells.
- Incubate: Treat the cells with the prepared media containing **Tyrphostin AG1433** and the vehicle control for the desired duration of the experiment.

Visualizations

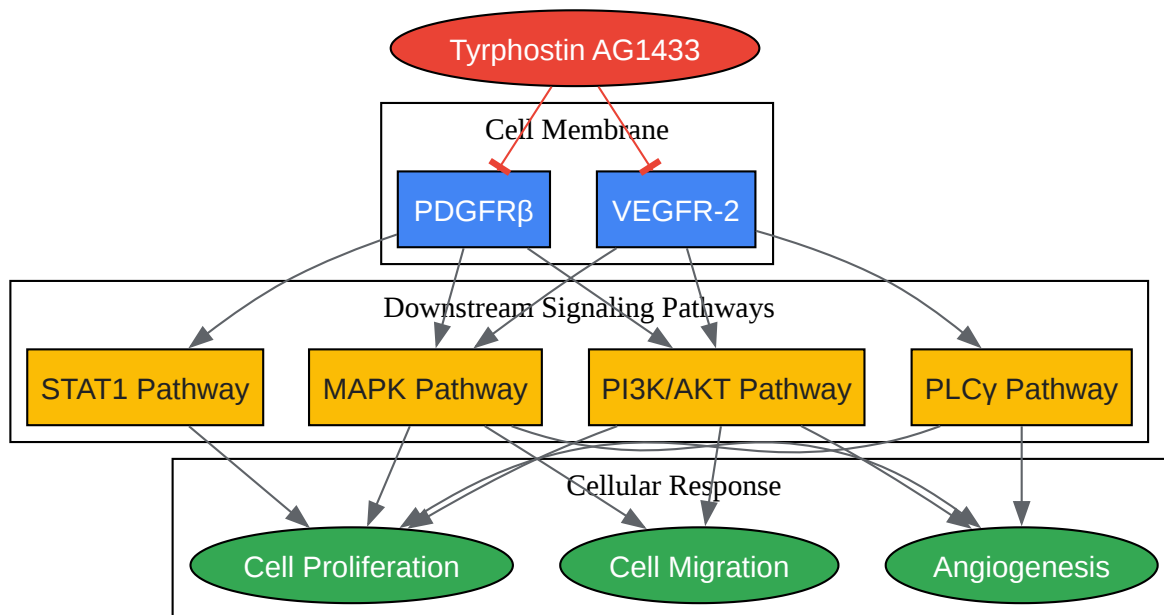
Experimental Workflow



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Caption: Workflow for preparing and using **Tyrphostin AG1433**.

Tyrphostin AG1433 Mechanism of Action



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Caption: Inhibition of PDGFRβ and VEGFR-2 signaling by **Tyrphostin AG1433**.

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